

# molecular weight and formula of 2-(Dimethylamino)acetanilide-d6

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## Compound of Interest

Compound Name: 2-(Dimethylamino)acetanilide-d6

Cat. No.: B15555156

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## In-Depth Technical Guide: 2-(Dimethylamino)acetanilide-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on **2-(Dimethylamino)acetanilide-d6**, a deuterated analog of 2-(Dimethylamino)acetanilide. This isotopically labeled compound is a critical tool in various research applications, particularly in pharmacokinetic and metabolic studies where it serves as an internal standard for mass spectrometry-based quantification. The inclusion of six deuterium atoms provides a distinct mass shift, enabling precise differentiation from its unlabeled counterpart without significantly altering its chemical properties.

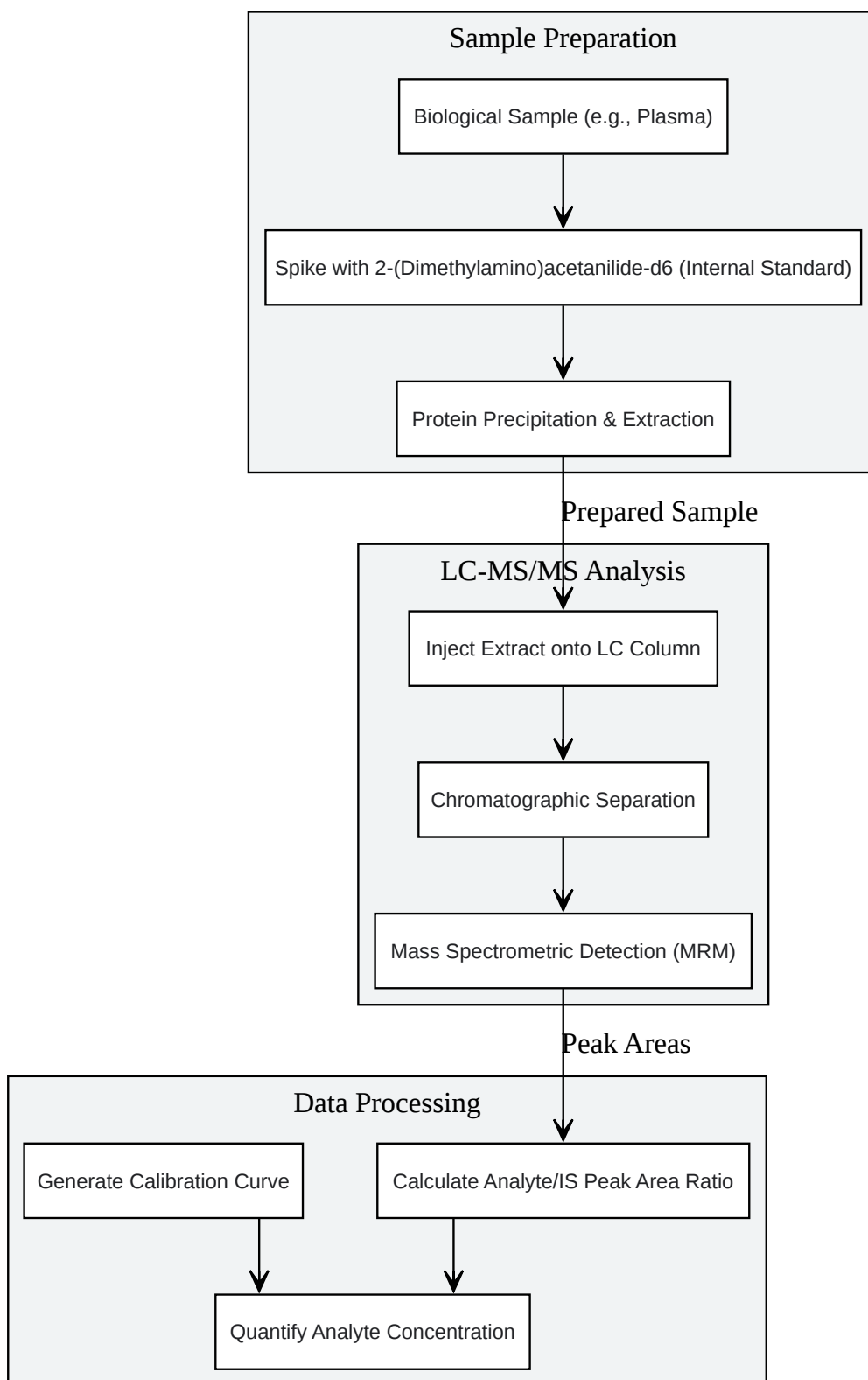
## Core Physicochemical Properties

The fundamental properties of **2-(Dimethylamino)acetanilide-d6** are summarized below. These data are essential for accurate experimental design and interpretation.

Property	Value	Source
Molecular Formula	C <sub>10</sub> D <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O	[1]
Molecular Weight	184.268 g/mol	[1]
Accurate Mass	184.148	[1]

## Logical Workflow for Use as an Internal Standard

The primary application of **2-(Dimethylamino)acetanilide-d6** is as an internal standard in quantitative bioanalysis. The following diagram illustrates a typical workflow for its use in a liquid chromatography-mass spectrometry (LC-MS) experiment to quantify the unlabeled analyte in a biological matrix.



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## References

- 1. 2-(Dimethylamino)acetanilide-d6 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
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